

# In-Depth Technical Guide to the Chemical Properties of 2,4-Dinitroacetanilide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4-Dinitroacetanilide

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## Introduction

**2,4-Dinitroacetanilide**, also known as N-(2,4-dinitrophenyl)acetamide, is a nitroaromatic compound of significant interest in organic synthesis and as a potential intermediate in the development of pharmaceuticals and other bioactive molecules.<sup>[1]</sup> Its chemical structure, featuring a dinitrophenyl group attached to an acetamide moiety, imparts distinct reactivity and physical properties. The two electron-withdrawing nitro groups strongly influence the chemistry of the aromatic ring and the amide linkage, making it a versatile building block for further chemical modification. This guide provides a comprehensive overview of its chemical properties, synthesis, reactions, and spectral characterization, intended for professionals in research and development.

## Chemical and Physical Properties

The fundamental properties of **2,4-Dinitroacetanilide** are summarized below. The compound typically appears as a yellow crystalline solid.<sup>[1]</sup> It is generally soluble in organic solvents like ethanol and acetone and has limited solubility in water.<sup>[1]</sup>

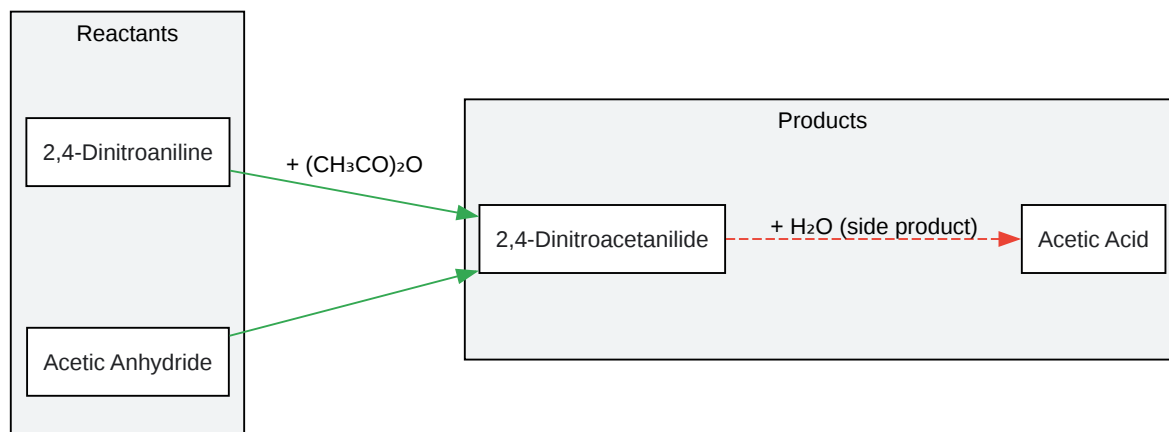
Property	Value	Reference
CAS Number	610-53-7	[2][3][4]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> N <sub>3</sub> O <sub>5</sub>	[2][3][4]
Molecular Weight	225.16 g/mol	[2][3]
Melting Point	~180 °C	[5]
Appearance	Yellow crystalline solid	[1]
IUPAC Name	N-(2,4-dinitrophenyl)acetamide	[1]
Synonyms	2',4'-Dinitroacetanilide, 1-Acetamido-2,4-dinitrobenzene, Acetamide, N-(2,4-dinitrophenyl)-	[2][4]

## Synthesis and Reactions

**2,4-Dinitroacetanilide** is primarily synthesized through the acetylation of 2,4-dinitroaniline. Its most characteristic reaction is the reverse process: acid-catalyzed hydrolysis to regenerate the parent aniline.

### Synthesis: Acetylation of 2,4-Dinitroaniline

The synthesis involves the reaction of 2,4-dinitroaniline with an acetylating agent, typically acetic anhydride or acetyl chloride, often in the presence of a catalyst or solvent.



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Caption: Synthesis of **2,4-Dinitroacetanilide** via acetylation.

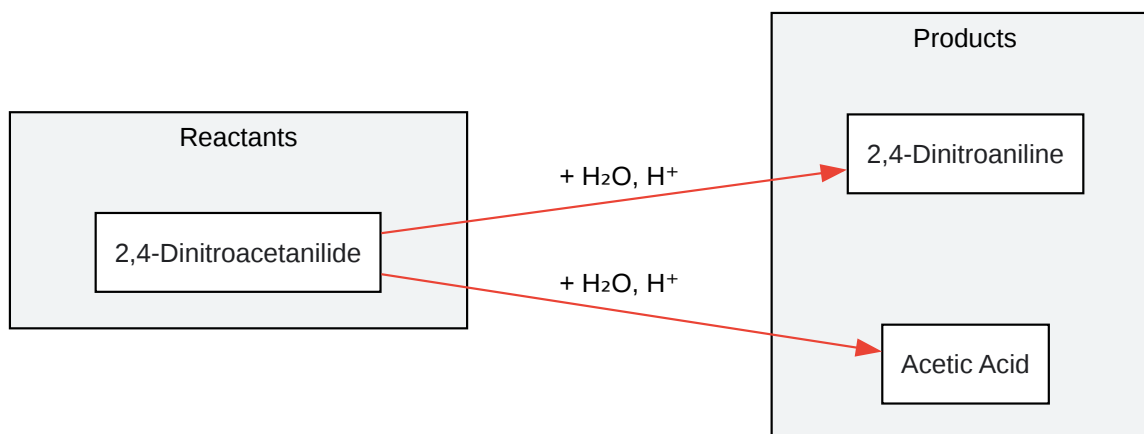
#### Experimental Protocol: Synthesis of **2,4-Dinitroacetanilide**

- Setup: In a 100 mL round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 2,4-dinitroaniline (5.0 g, 27.3 mmol).
- Reagent Addition: Carefully add acetic anhydride (10 mL, 106 mmol) to the flask.
- Heating: Heat the reaction mixture to reflux (approximately 140°C) using a heating mantle. Maintain reflux for 30 minutes, during which the solid aniline should dissolve.
- Isolation: After cooling to room temperature, slowly pour the reaction mixture into 100 mL of cold water with vigorous stirring.
- Precipitation: The product, **2,4-Dinitroacetanilide**, will precipitate as a yellow solid.
- Filtration and Washing: Collect the solid by vacuum filtration using a Büchner funnel. Wash the crude product thoroughly with cold water to remove acetic acid and any unreacted acetic anhydride.
- Purification: Recrystallize the crude product from ethanol to obtain purified yellow crystals of **2,4-Dinitroacetanilide**.

- Drying: Dry the purified product in a desiccator or a vacuum oven at a low temperature.

## Reaction: Hydrolysis of 2,4-Dinitroacetanilide

The amide bond in **2,4-Dinitroacetanilide** can be cleaved under acidic conditions to yield 2,4-dinitroaniline and acetic acid.



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Caption: Acid-catalyzed hydrolysis of **2,4-Dinitroacetanilide**.

### Experimental Protocol: Acid-Catalyzed Hydrolysis

- Setup: Place **2,4-Dinitroacetanilide** (2.0 g, 8.88 mmol) in a 100 mL round-bottom flask.
- Acid Addition: Add 20 mL of 70% sulfuric acid to the flask.
- Heating: Gently heat the mixture under reflux for 30-60 minutes, or until the solution becomes clear.
- Precipitation: Allow the mixture to cool to room temperature, then carefully pour it over 100 g of crushed ice in a beaker.
- Neutralization: Slowly neutralize the acidic solution with a 10% sodium hydroxide solution until it is alkaline (check with pH paper). The product, 2,4-dinitroaniline, will precipitate out as

a yellow solid.

- Isolation: Collect the precipitate by vacuum filtration and wash it with a large volume of cold water.
- Purification: The crude 2,4-dinitroaniline can be recrystallized from aqueous ethanol to yield a purified product.

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **2,4-Dinitroacetanilide**.

### Infrared (IR) Spectroscopy

The IR spectrum of **2,4-Dinitroacetanilide** displays characteristic absorption bands corresponding to its functional groups. Key peaks include:

- N-H Stretch: A peak around  $3300\text{--}3400\text{ cm}^{-1}$  corresponding to the amide N-H bond.
- C=O Stretch (Amide I): A strong absorption band around  $1680\text{--}1700\text{ cm}^{-1}$  for the carbonyl group.
- N-O Stretch (Nitro Groups): Strong, sharp peaks around  $1530\text{ cm}^{-1}$  (asymmetric) and  $1350\text{ cm}^{-1}$  (symmetric) are indicative of the two nitro groups.
- C-H Aromatic Stretch: Peaks typically appear above  $3000\text{ cm}^{-1}$ .

The spectrum is available for review in the NIST Chemistry WebBook.[\[4\]](#)

### Mass Spectrometry

Electron ionization mass spectrometry (EI-MS) of **2,4-Dinitroacetanilide** shows a molecular ion peak  $[M]^+$  at  $m/z$  225, corresponding to its molecular weight.[\[4\]](#) Common fragmentation patterns involve the loss of the acetyl group and nitro groups. A detailed mass spectrum can be found in the NIST database.[\[4\]](#)

## Safety and Handling

Specific toxicology data for **2,4-Dinitroacetanilide** is not widely available. However, based on its structure and the properties of the related compound, 2,4-dinitroaniline, it should be handled with care.

- General Hazards: Nitroaromatic compounds are often toxic and can be absorbed through the skin.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat when handling this compound.
- Handling: Use in a well-ventilated area or a chemical fume hood to avoid inhalation of dust. Avoid contact with skin and eyes.
- Storage: Store in a cool, dry, well-ventilated place away from incompatible materials such as strong oxidizing agents.

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- To cite this document: BenchChem. [In-Depth Technical Guide to the Chemical Properties of 2,4-Dinitroacetanilide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580933#chemical-properties-of-2-4-dinitroacetanilide]

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